

Application Note: Quantification of Amprexetine in Rat Plasma using LC-MS/MS

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Compound of Interest

Compound Name: Amprexetine (TFA)

Cat. No.: B15136792

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of Amprexetine in rat plasma. The protocol employs a straightforward protein precipitation extraction procedure and utilizes a stable isotope-labeled internal standard (SIL-IS) to ensure accuracy and precision. The chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution, followed by detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This method is suitable for pharmacokinetic studies of Amprexetine in a preclinical research setting.

Introduction

Amprexetine is an investigational selective norepinephrine reuptake inhibitor under development for the treatment of symptomatic neurogenic orthostatic hypotension.^{[1][2]} Preclinical pharmacokinetic studies are essential to characterize its absorption, distribution, metabolism, and excretion (ADME) profile. A reliable bioanalytical method for the quantification of Amprexetine in biological matrices, such as rat plasma, is a prerequisite for these studies. LC-MS/MS offers high sensitivity and selectivity, making it the technology of choice for this application.^[3] This document provides a detailed protocol for the determination of Amprexetine in rat plasma, including sample preparation, chromatographic conditions, and mass spectrometric parameters.

Experimental

Materials and Reagents

- Amprexetine analytical standard
- Amprexetine-d5 (or other suitable stable isotope-labeled internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Rat plasma (blank)

Equipment

- Liquid Chromatograph (e.g., Shimadzu, Agilent, Waters)
- Triple Quadrupole Mass Spectrometer (e.g., SCIEX, Agilent, Waters)
- Analytical column: ZORBAX Eclipse Plus C18 (50.0 mm × 2.1 mm, 1.7 μm) or equivalent[4]
- Microcentrifuge
- Vortex mixer
- Pipettes and tips

Stock and Working Solutions

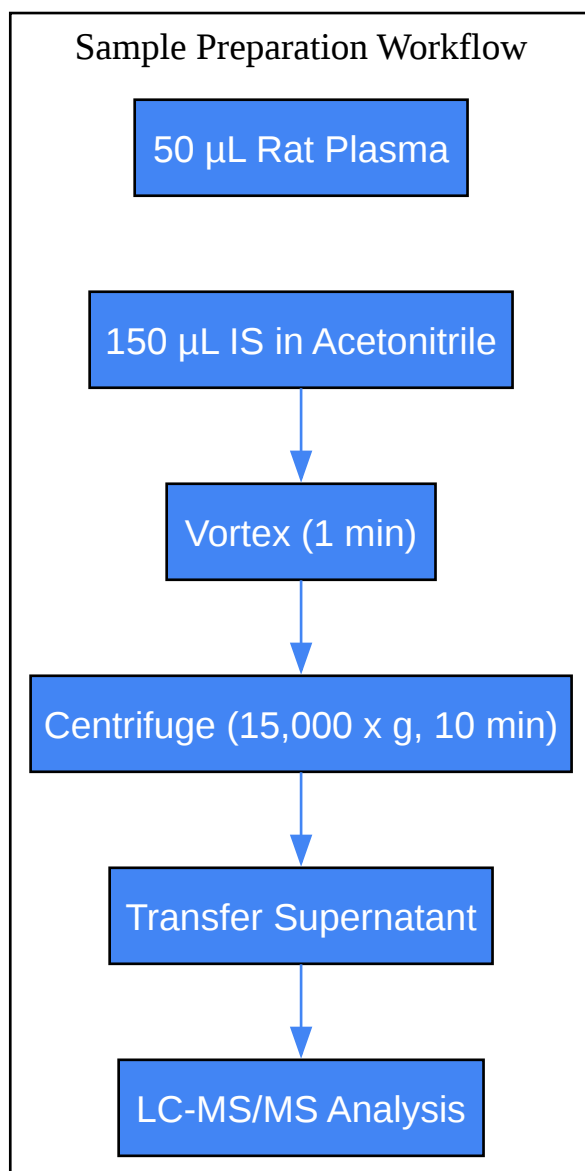
- Amprexetine Stock Solution (1 mg/mL): Accurately weigh and dissolve Amprexetine in methanol.

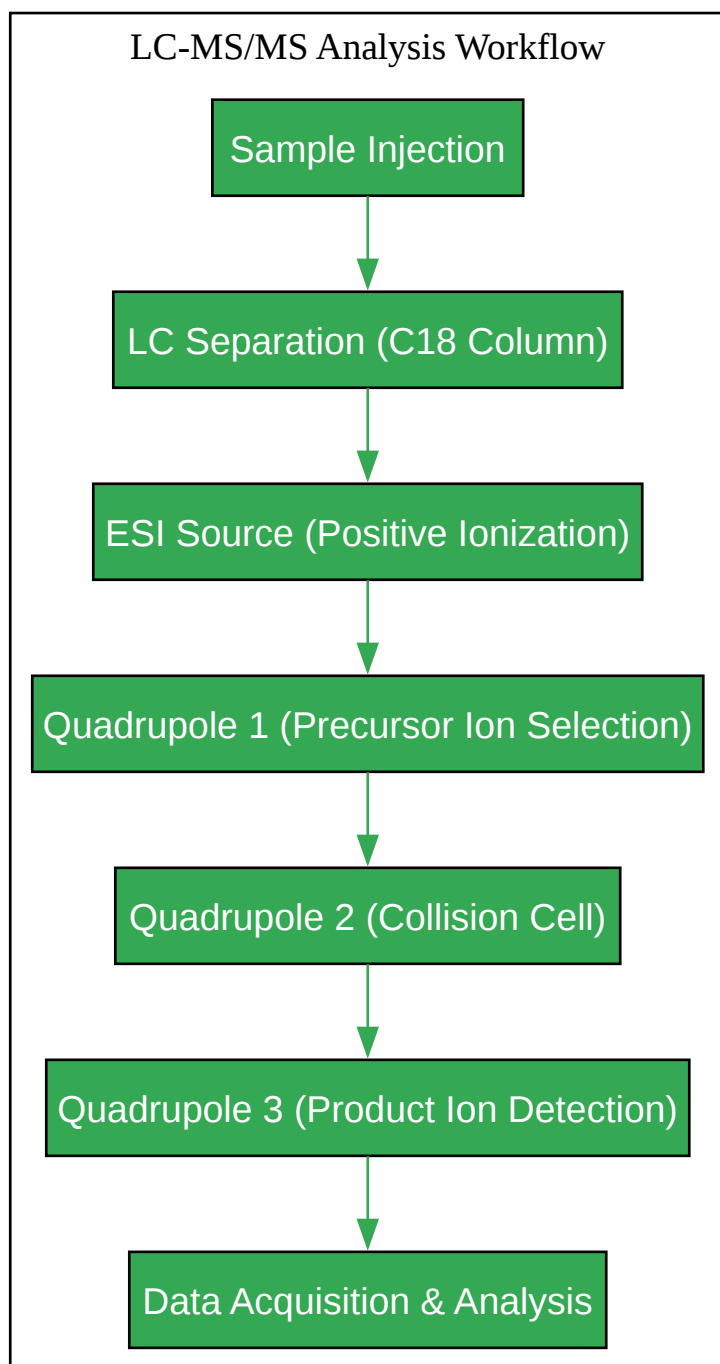
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve Amprexetine-d5 in methanol.
- Amprexetine Working Solutions: Prepare serial dilutions of the Amprexetine stock solution with 50% methanol to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution (100 ng/mL): Dilute the internal standard stock solution with acetonitrile.

Sample Preparation

A protein precipitation method is used for sample extraction.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Thaw rat plasma samples at room temperature.
- To 50 µL of plasma in a microcentrifuge tube, add 150 µL of the internal standard working solution in acetonitrile.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 15,000 x g for 10 minutes at 4°C.[\[4\]](#)
- Transfer the supernatant to a clean tube or 96-well plate for LC-MS/MS analysis.





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References

- 1. medrxiv.org [medrxiv.org]
- 2. Pharmacokinetics and pharmacodynamics of ampreloxetine, a novel, selective norepinephrine reuptake inhibitor, in symptomatic neurogenic orthostatic hypotension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. UPLC-MS/MS determination of 71 neuropsychotropic drugs in human serum - PMC [pmc.ncbi.nlm.nih.gov]
- 4. High-performance liquid chromatography–tandem mass spectrometry for simultaneous determination of 23 antidepressants and active metabolites in human serum and its application in therapeutic drug monitoring - PMC [pmc.ncbi.nlm.nih.gov]
- 5. High-throughput liquid chromatography tandem mass spectrometry method for simultaneous determination of fampridine, paroxetine, and quinidine in rat plasma: Application to in vivo perfusion study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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